"2-(4-Ethylphenyl)azepane" analytical methods for quantification

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Compound of Interest

Compound Name:	*2-(4-Ethylphenyl)azepane*
CAS No.:	*383131-12-2*
Cat. No.:	*B11896111*

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Abstract

This guide details the method development and validation protocols for the quantification of **2-(4-Ethylphenyl)azepane**, a structural analogue of dissociative aryl-cycloalkylamines. Due to the amphiphilic nature of the azepane ring and the lipophilicity of the ethylphenyl moiety, this analyte presents specific challenges regarding peak tailing and matrix interference. This protocol establishes a robust Solid Phase Extraction (SPE) workflow coupled with LC-MS/MS for trace analysis (pg/mL range) and a secondary GC-MS method for broad screening.[1]

Analyte Profile & Physicochemical Context

Before initiating extraction, the analyst must understand the molecule's behavior in solution. **2-(4-Ethylphenyl)azepane** is a secondary amine housed in a seven-membered hydrophobic ring.

- Chemical Formula:
- Molecular Weight: 203.33 g/mol

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- Exact Mass ([M+H]+): 204.175
- Predicted pKa: ~10.2 (Basic secondary amine)
- Predicted LogP: ~3.8 (Highly lipophilic)

Analytical Challenge: The secondary amine is prone to interaction with residual silanols on chromatographic stationary phases, leading to severe peak tailing. Furthermore, the high LogP requires aggressive organic wash steps during extraction to remove lipids without eluting the analyte.

Sample Preparation: Mixed-Mode Cation Exchange (MCX)

Liquid-Liquid Extraction (LLE) is often insufficient for azepanes due to co-extraction of neutral lipids. We utilize Mixed-Mode Strong Cation Exchange (MCX) to lock the basic amine onto the sorbent while washing away interferences.

Protocol 1: MCX SPE Workflow

- Cartridge: Polymeric MCX (30 mg / 1 mL).
- Matrix: Plasma, Urine, or Whole Blood (lysed).

Step-by-Step Procedure:

- Pre-treatment: Dilute 200 µL plasma with 200 µL 4% Phosphoric Acid (

).
  - Reasoning: Acidification (pH < 4) ensures the azepane nitrogen is fully protonated (

    ), allowing ionic binding to the sorbent.
- Conditioning: 1 mL Methanol followed by 1 mL Water.
- Loading: Load pre-treated sample at 1 mL/min.

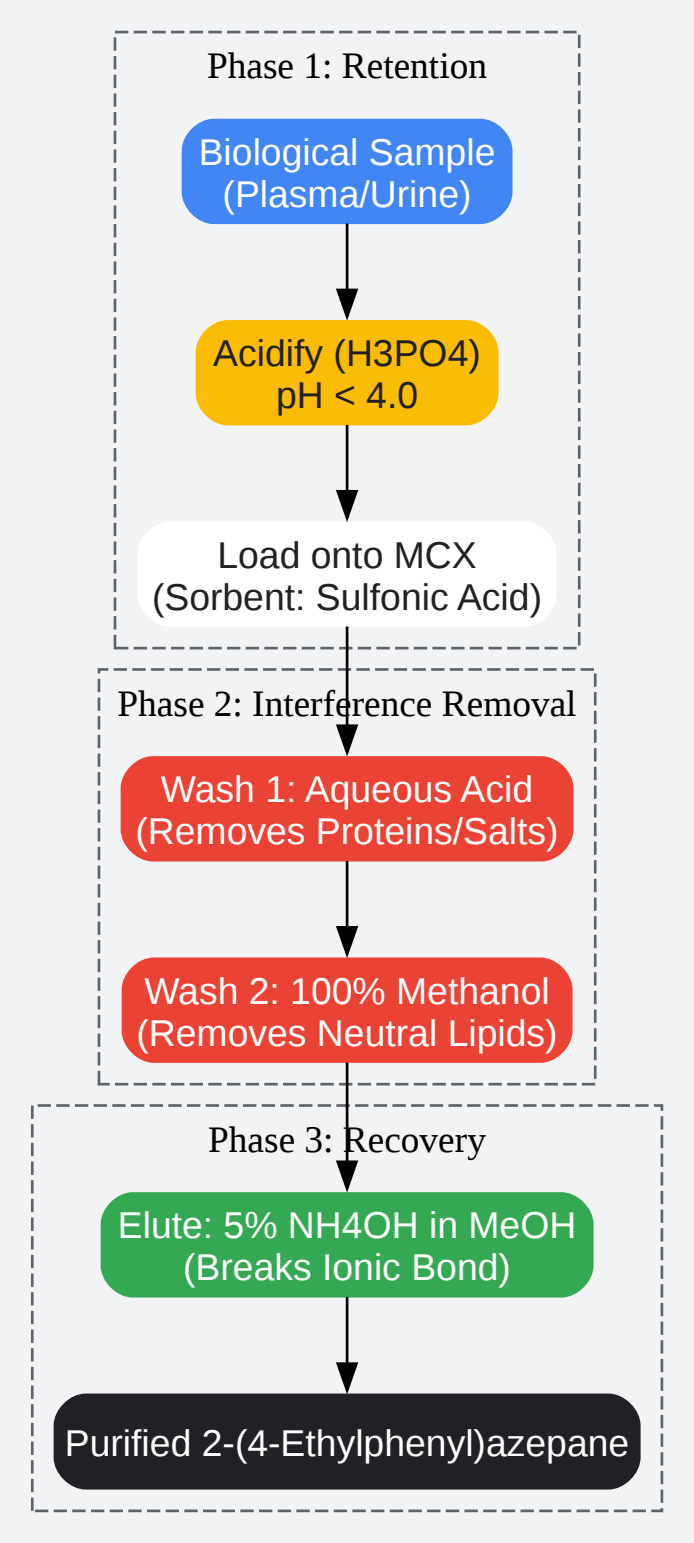
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- Wash 1 (Acidic/Aqueous): 1 mL 2% Formic Acid. (Removes proteins/salts).
- Wash 2 (Organic/Neutral): 1 mL Methanol. (CRITICAL STEP: Removes neutral lipids/matrix. The analyte remains bound via ionic interaction).
- Elution: 2 x 250 µL of 5% Ammonium Hydroxide in Methanol.
  - Reasoning: High pH breaks the ionic bond, releasing the analyte.
- Reconstitution: Evaporate to dryness (

  at 40°C) and reconstitute in 100 µL Mobile Phase A/B (90:10).

Visualizing the Extraction Logic

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Caption: Logical flow of Mixed-Mode Cation Exchange (MCX) exploiting the basicity of the azepane ring.

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Method A: LC-MS/MS Quantification (Gold Standard)

This is the validated method for pharmacokinetic (PK) studies and forensic confirmation.

Chromatographic Conditions

- Column: Biphenyl Stationary Phase (e.g., Kinetex Biphenyl, 2.1 x 100 mm, 1.7 µm).
    - Why Biphenyl? The pi-pi interactions of the biphenyl phase offer superior selectivity for the aromatic ethylphenyl group compared to standard C18, helping separate potential positional isomers.
- Mobile Phase A: 0.1% Formic Acid in Water + 2mM Ammonium Formate.
- Mobile Phase B: 0.1% Formic Acid in Methanol.
- Flow Rate: 0.4 mL/min.
- Column Temp: 45°C.

Gradient Table:

Time (min)	% Mobile Phase B	Event
0.00	**10**	**Initial Hold**
0.50	10	Divert to Waste (Salt removal)
4.00	95	Linear Ramp
5.50	95	High Organic Wash
5.60	10	Re-equilibration

| 7.50 | 10 | End Run |

Mass Spectrometry Parameters (ESI+)

- Source: Electrospray Ionization (Positive Mode).

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- Capillary Voltage: 3.5 kV.
- Desolvation Temp: 500°C.

MRM Transitions:

Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Role	Mechanism

| 204.2 | 175.1 | 22 | Quantifier | Loss of Ethyl group (

) | | 204.2 | 98.1 | 35 | Qualifier | Azepane ring fragment | | 204.2 | 105.1 | 28 | Qualifier | Ethylphenyl carbocation |

Method B: GC-MS Screening (Alternative)

GC-MS is suitable for qualitative screening but requires derivatization to prevent peak tailing caused by the secondary amine

group.

- Derivatization Agent: TFAA (Trifluoroacetic anhydride) or PFPA (Pentafluoropropionic anhydride).
- Protocol:
  - Take dried extract from SPE.
  - Add 50 µL Ethyl Acetate + 50 µL TFAA.
  - Incubate at 60°C for 20 mins.
  - Evaporate and reconstitute in Ethyl Acetate.
- Target Ion (TFA-Derivative): The molecular weight increases by 96 Da (TFA group). Look for parent ion

  ~300.

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Method Validation Criteria (FDA/EMA Guidelines)

To ensure the trustworthiness of the data, the following parameters must be met during validation:

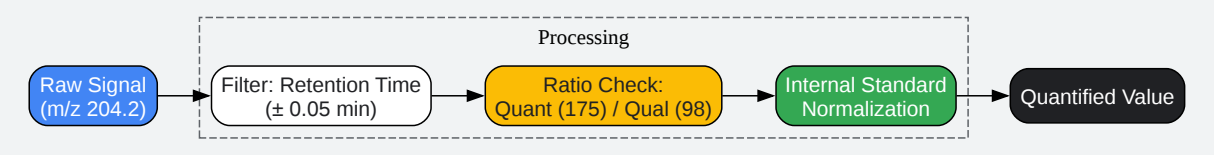
Parameter	Acceptance Criteria
Linearity	over range 0.5 – 500 ng/mL.
Accuracy	±15% of nominal (±20% at LLOQ).
Precision (CV%)	<15% (<20% at LLOQ).
Matrix Effect	85-115% (Must be consistent across lots).
Recovery	>70% (consistent).

Troubleshooting & Causality

- Issue: Low sensitivity or signal suppression.
  - Cause: Phospholipids eluting in the dead volume or co-eluting with analyte.
  - Fix: Ensure the SPE "Wash 2" (100% MeOH) is performed strictly. The analyte will not elute in MeOH if the pH is not raised.
- Issue: Peak Tailing.
  - Cause: Secondary amine interaction with silanols.
  - Fix: Increase Ammonium Formate concentration to 5mM or switch to a "Charged Surface Hybrid" (CSH) C18 column.

Analytical Logic Diagram

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Caption: Data processing logic ensuring specificity via ion ratio confirmation.

References

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